

Application Note: Preparation of ML204 Hydrochloride Stock Solution

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Compound of Interest

Compound Name: ML204 hydrochloride

Cat. No.: B609123

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Audience: Researchers, scientists, and drug development professionals.

Purpose: This document provides a detailed protocol for the preparation of stock solutions of **ML204 hydrochloride**, a potent and selective inhibitor of Transient Receptor Potential Canonical 4 and 5 (TRPC4/TRPC5) channels. Proper preparation and storage are crucial for ensuring the compound's stability and activity in experimental settings.

Introduction

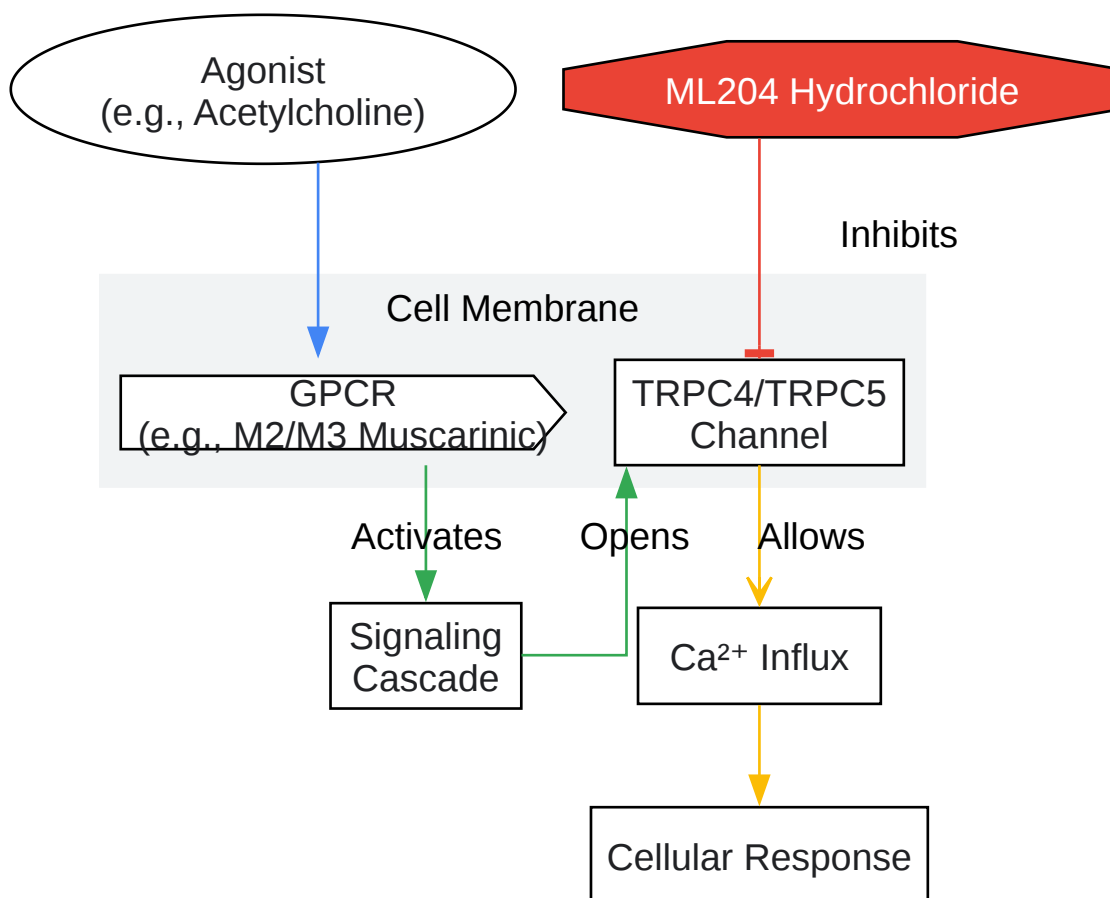
ML204 hydrochloride is a small molecule inhibitor that selectively targets TRPC4 and TRPC5, which are Ca²⁺-permeable nonselective cation channels.^{[1][2][3]} These channels are involved in a variety of physiological processes, and their modulation is a key area of research in fields such as neuroscience and pharmacology.^{[3][4]} ML204 blocks the intracellular calcium rise mediated by these channels.^{[1][5]} It exhibits significant selectivity for TRPC4/TRPC5 over other channels, including TRPC6, TRPV1, TRPA1, and TRPM8, making it a valuable tool for studying the specific roles of TRPC4 and TRPC5.^{[1][6]}

Chemical Properties

Property	Value
Chemical Name	4-Methyl-2-(1-piperidinyl)quinoline hydrochloride
CAS Number	2070015-10-8[7][8]
Molecular Formula	C ₁₅ H ₁₉ ClN ₂ [7][8]
Molecular Weight	262.78 g/mol [7][8]

Mechanism of Action: TRPC4/C5 Inhibition

ML204 hydrochloride acts as an antagonist on TRPC4 and TRPC5 channels. These channels can be activated downstream of G-protein coupled receptors (GPCRs), such as muscarinic or opioid receptors.[1][8] Upon receptor stimulation, a signaling cascade leads to the opening of TRPC4/C5 channels, resulting in an influx of cations, including Ca²⁺. ML204 directly blocks this ion influx, thereby inhibiting the cellular response.[1][3]



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Caption: Signaling pathway of **ML204 hydrochloride** action.

Solubility Data

ML204 hydrochloride exhibits good solubility in aqueous solutions and is also soluble in organic solvents like DMSO. The choice of solvent will depend on the specific requirements of the downstream application and cell culture system compatibility.

Solvent	Reported Solubility	Notes
Water	≥ 30 mg/mL (approx. 114 mM) [7][8]	The hydrochloride salt form provides good aqueous solubility.
DMSO	5 mg/mL to 45 mg/mL[5]	Warming may be required to achieve higher concentrations.
Ethanol	45 mg/mL[5]	-

Note: The term " \geq " indicates that the saturation point may be higher than the value listed.[8] It is recommended to start with a lower concentration and test solubility before preparing a large volume.

Experimental Protocol: Stock Solution Preparation

This protocol provides instructions for preparing a 10 mM stock solution, a commonly used concentration for laboratory research.

Materials

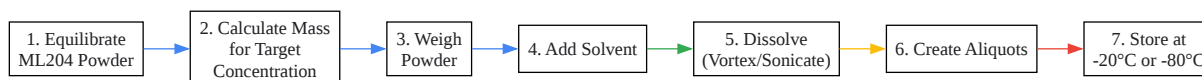
- **ML204 hydrochloride** powder (purity $\geq 98\%$)
- High-purity sterile water or DMSO
- Sterile microcentrifuge tubes or cryovials
- Calibrated analytical balance

- Vortex mixer
- Pipettes and sterile filter tips
- Optional: Sonicator or 37°C water bath

Safety Precautions

- Always wear appropriate Personal Protective Equipment (PPE), including a lab coat, safety glasses, and gloves.
- Handle **ML204 hydrochloride** powder in a well-ventilated area or a chemical fume hood.
- Refer to the Safety Data Sheet (SDS) for comprehensive safety information.

Workflow for Stock Solution Preparation



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Caption: Workflow for **ML204 hydrochloride** stock preparation.

Step-by-Step Procedure

1. Calculation: To prepare a 10 mM stock solution, use the following formula: $\text{Mass (mg)} = \text{Desired Volume (mL)} \times 10 \text{ mM} \times 262.78 \text{ (g/mol)} / 1000$

Example for 1 mL of 10 mM stock solution: $\text{Mass (mg)} = 1 \text{ mL} \times 10 \text{ mM} \times 262.78 / 1000 = 2.628 \text{ mg}$

2. Preparation:

- Before opening, allow the vial of **ML204 hydrochloride** powder to equilibrate to room temperature for at least 20 minutes. This prevents condensation from forming on the powder.

- Carefully weigh the calculated amount of powder (e.g., 2.628 mg) and place it into a sterile tube.
- Add the calculated volume of the chosen solvent (e.g., 1 mL of high-purity water or DMSO) to the tube.
- Cap the tube securely and vortex thoroughly until the powder is completely dissolved.
- If dissolution is slow, especially in DMSO, gentle warming to 37°C or brief sonication can be applied to aid solubility.[7] Visually inspect the solution to ensure no particulates are present.
- Once fully dissolved, dispense the stock solution into single-use aliquots in sterile cryovials or microcentrifuge tubes. This is critical to avoid degradation from repeated freeze-thaw cycles.[7]

Storage and Stability

Proper storage is essential to maintain the integrity of the **ML204 hydrochloride** stock solution.

- Solid Powder: Store the powder at 4°C, sealed tightly and protected from moisture.[8]
- Stock Solutions:
 - Store aliquots at -20°C for up to 1 month.[7][8][9]
 - For long-term storage, keep aliquots at -80°C for up to 6 months.[7][8][9]

Note: Before use, thaw a single aliquot at room temperature and mix gently. Avoid keeping the solution at room temperature for extended periods. Discard any unused portion of the thawed aliquot.

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